An In-Depth Technical Guide to the Structure of 4-Cyanophenol-d4

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Compound of Interest

Compound Name: *4-Cyanophenol-d4*

Cat. No.: *B580235*

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This technical guide provides a comprehensive overview of the structure, properties, and analytical methodologies related to **4-Cyanophenol-d4**. This deuterated analog of 4-cyanophenol serves as a valuable tool in various research and development applications, particularly as an internal standard in quantitative analyses.

Core Chemical Structure and Properties

4-Cyanophenol-d4, also known as 4-hydroxybenzonitrile-d4, is a deuterated form of 4-cyanophenol where the four hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification of the non-labeled compound.[1]

Chemical Structure:

Caption: Chemical structure of **4-Cyanophenol-d4**.

Physicochemical Properties

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The following table summarizes the key physicochemical properties of **4-Cyanophenol-d4** and its non-labeled counterpart, 4-Cyanophenol.

Property	4-Cyanophenol-d4	4-Cyanophenol	Reference
Molecular Formula	C_7HD_4NO	C_7H_5NO	[1]
Molecular Weight	123.15 g/mol	119.12 g/mol	[1]
CAS Number	1025089-21-7	767-00-0	[1]
Appearance	White to off-white solid	White crystalline chips	[1][2]
Melting Point	Not specified	110-113 °C	[2]
Solubility	Not specified	Mostly soluble in water (8.98 g/L at 25 °C)	[2]

Experimental Protocols

Synthesis of **4-Cyanophenol-d4**

A general method for the deuteration of phenols involves an acid-catalyzed hydrogen-deuterium exchange reaction. While a specific protocol for **4-Cyanophenol-d4** is not readily available in the searched literature, a representative procedure can be adapted from the deuteration of other phenolic compounds.[3]

General Protocol for Acid-Catalyzed Aromatic Deuteration of Phenols:



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Caption: Generalized workflow for the synthesis of **4-Cyanophenol-d4**.

- Preparation: In a reaction vessel equipped for heating under an inert atmosphere, 4-cyanophenol (1 equivalent) is combined with a significant excess of Deuterium Oxide (D_2O). A catalytic amount of a strong acid, such as deuterated sulfuric acid (D_2SO_4) or a solid acid catalyst like Amberlyst-15, is added.[4]

- Reaction: The reaction mixture is heated to an elevated temperature (e.g., 110°C) and stirred for a prolonged period (e.g., 24 hours) to facilitate the hydrogen-deuterium exchange on the aromatic ring.[4] The progress of the deuteration can be monitored by withdrawing small aliquots and analyzing them by NMR or mass spectrometry to determine the degree of deuterium incorporation.

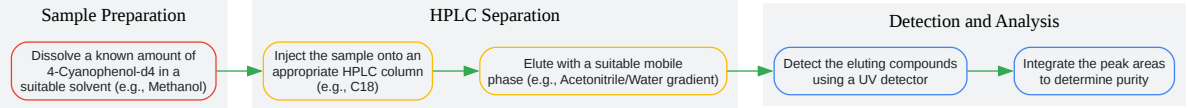
- Work-up and Purification: Upon completion, the reaction mixture is cooled to room temperature. The product is extracted into an organic solvent (e.g., diethyl ether or ethyl acetate). The organic layer is then washed with a saturated sodium bicarbonate solution and brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude **4-Cyanophenol-d4** can be further purified by column chromatography on silica gel or by recrystallization.

Analytical Methodologies

4-Cyanophenol-d4 is primarily used as an internal standard in quantitative analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[1]

Purity Analysis by High-Performance Liquid Chromatography (HPLC):

The chemical purity of **4-Cyanophenol-d4** can be assessed using HPLC.[5]



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Caption: Workflow for purity analysis of **4-Cyanophenol-d4** by HPLC.

- Instrumentation: A standard HPLC system equipped with a UV detector is suitable.
- Column: A reverse-phase C18 column is typically used for the separation of phenolic compounds.
- Mobile Phase: A gradient elution with a mixture of acetonitrile and water is a common choice.
- Detection: The UV detector can be set at the wavelength of maximum absorbance for 4-cyanophenol.
- Quantification: The purity is determined by calculating the percentage of the area of the main peak relative to the total area of all peaks in the chromatogram.

Isotopic Purity and Identity Confirmation by Mass Spectrometry (MS):

The isotopic purity and confirmation of the molecular weight of **4-Cyanophenol-d4** are determined by mass spectrometry.

- GC-MS Analysis: For GC-MS analysis, the compound may require derivatization to increase its volatility. The mass spectrum will show a molecular ion peak corresponding to the mass of the deuterated compound.
- LC-MS Analysis: LC-MS can be used for direct analysis without derivatization. High-resolution mass spectrometry is particularly useful for confirming the elemental composition and the degree of deuteration.[6] The mass spectrum of **4-Cyanophenol-d4** is expected to show a molecular ion $[M-H]^-$ at m/z 122.06 in negative ion mode, reflecting the replacement of four protons with deuterons.

Spectroscopic Data

While specific high-resolution spectra for **4-Cyanophenol-d4** were not found in the provided search results, the expected spectral characteristics can be inferred from the data available for the non-labeled 4-cyanophenol and general principles of spectroscopy.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The ^{1}H NMR spectrum of **4-Cyanophenol-d4** is expected to be significantly simplified compared to its non-deuterated counterpart. The signals corresponding to the aromatic protons will be absent or show very low intensity, confirming the high degree of deuteration. A signal for the hydroxyl proton will be present, although its chemical shift can be variable and it may exchange with deuterium in protic deuterated solvents.

- ^{13}C NMR: The ^{13}C NMR spectrum will show signals for the seven carbon atoms. The chemical shifts will be very similar to those of 4-cyanophenol. However, the signals for the deuterated carbons (C2, C3, C5, C6) will appear as multiplets due to C-D coupling, and their intensity will be lower compared to the non-deuterated carbons.

^{13}C NMR Data for 4-Cyanophenol (Reference):

Carbon Atom	Chemical Shift (ppm)
C1 (C-CN)	~105
C2, C6 (CH)	~134
C3, C5 (CH)	~117
C4 (C-OH)	~160
CN	~119

Infrared (IR) Spectroscopy

The IR spectrum of **4-Cyanophenol-d4** will exhibit characteristic absorption bands. The most significant difference compared to 4-cyanophenol will be the presence of C-D stretching vibrations in the 2200-2300 cm^{-1} region, and the absence or significant reduction of the aromatic C-H stretching vibrations around 3000-3100 cm^{-1}.

Key IR Absorption Bands for 4-Cyanophenol (Reference):[2]

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Functional Group	Wavenumber (cm^{-1})
O-H stretch	~3300-3400 (broad)
Aromatic C-H stretch	~3000-3100
C≡N stretch	~2230
Aromatic C=C stretch	~1600, 1500
C-O stretch	~1250

Mass Spectrometry (MS)

The mass spectrum is a critical tool for confirming the identity and isotopic enrichment of **4-Cyanophenol-d4**.

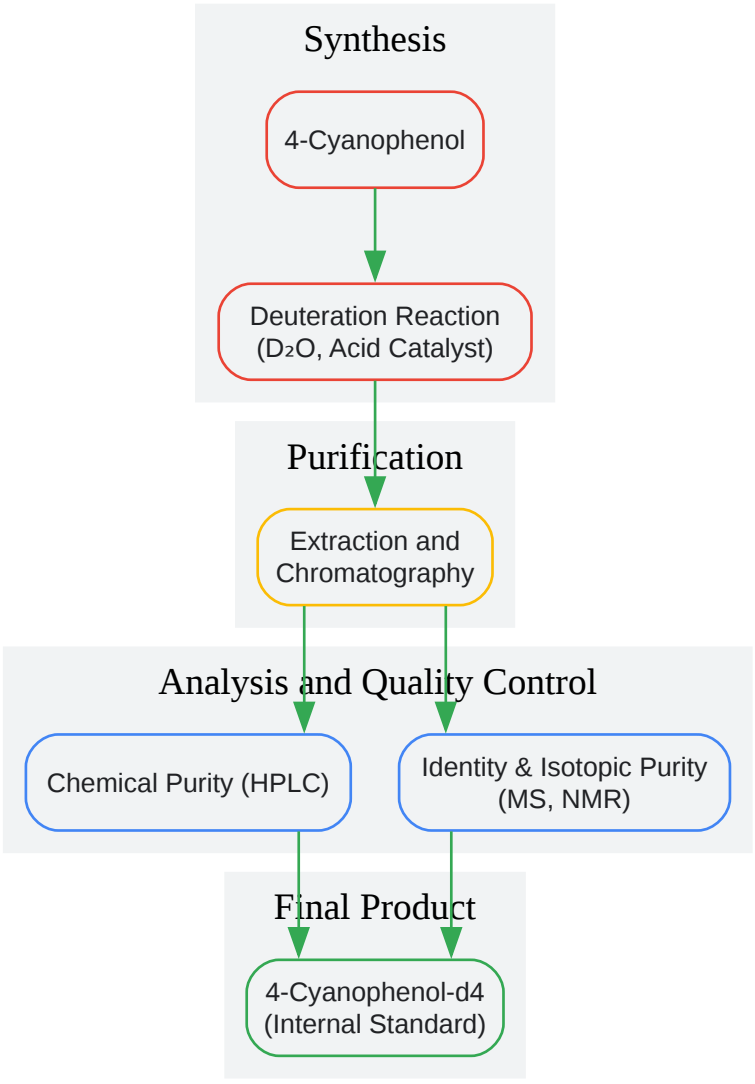
- Electron Ionization (EI) GC-MS: The mass spectrum of the unlabeled 4-cyanophenol shows a prominent molecular ion peak at m/z 119.[2] For **4-Cyanophenol-d4**, the molecular ion peak is expected at m/z 123, confirming the incorporation of four deuterium atoms. The fragmentation pattern will be similar to the unlabeled compound, but the fragments containing the deuterated ring will have a corresponding mass shift.

- Electrospray Ionization (ESI) LC-MS: In negative ion mode ESI, 4-cyanophenol gives a $[M-H]^-$ ion at m/z 118. For **4-Cyanophenol-d4**, the corresponding ion would be observed at m/z 122.

Logical Relationships and Workflows

The following diagram illustrates the logical relationship between the synthesis, purification, and analysis of **4-Cyanophenol-d4**.

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Caption: Overall process flow for **4-Cyanophenol-d4** production and quality control.

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